

Application Note and Protocol: Preparation of TC-G 24 Stock Solution

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Compound of Interest

Compound Name: TC-G 24

Cat. No.: B15619313

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides detailed procedures for the preparation, handling, and storage of a stock solution for **TC-G 24**, a potent and selective Glycogen Synthase Kinase-3 β (GSK-3 β) inhibitor.

Introduction to TC-G 24

TC-G 24 is a potent and selective inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β) with an IC₅₀ value of 17.1 nM.[1][2][3] GSK-3 β is a serine/threonine kinase that plays a crucial role in various cellular processes, including metabolism, cell proliferation, and differentiation.[4][5] Dysregulation of GSK-3 β activity is implicated in several diseases, such as type 2 diabetes, Alzheimer's disease, and certain cancers.[1] **TC-G 24** serves as a valuable research tool for investigating the physiological and pathological roles of GSK-3 β . Its ability to penetrate the blood-brain barrier makes it particularly useful for studies involving the central nervous system. [1][2][3]

Physicochemical and Biological Properties

Proper preparation of a stock solution requires accurate knowledge of the compound's properties. The key data for **TC-G 24** are summarized below.

| Property | Value | Source |
|---------------------|---|-----------|
| Chemical Name | N-(3-Chloro-4-methylphenyl)-5-(4-nitrophenyl)-1,3,4-oxadiazol-2-amine | [2][3] |
| Molecular Formula | C ₁₅ H ₁₁ ClN ₄ O ₃ | [2][3][6] |
| Molecular Weight | 330.73 g/mol | [2][3] |
| CAS Number | 1257256-44-2 | [1][2][3] |
| Biological Activity | Potent and selective GSK-3β inhibitor (IC ₅₀ = 17 nM) | [1][2][3] |
| Purity | ≥98% (HPLC) | [2][3] |
| Solubility | Soluble in DMSO up to 10 mM (with gentle warming) | [2][3] |
| Storage (Powder) | Store at +4°C for short term; -20°C for long term (up to 2 years) | [3][7] |
| Storage (Solution) | 2 weeks at 4°C in DMSO; 6 months at -80°C in DMSO | [7] |

Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TC-G 24**, a common starting concentration for in vitro experiments.

3.1. Safety Precautions

- Work in a certified chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.

- Consult the Safety Data Sheet (SDS) for **TC-G 24** before handling.

3.2. Materials and Reagents

- **TC-G 24** powder (solid form)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or heating block (optional, for gentle warming)

3.3. Step-by-Step Procedure

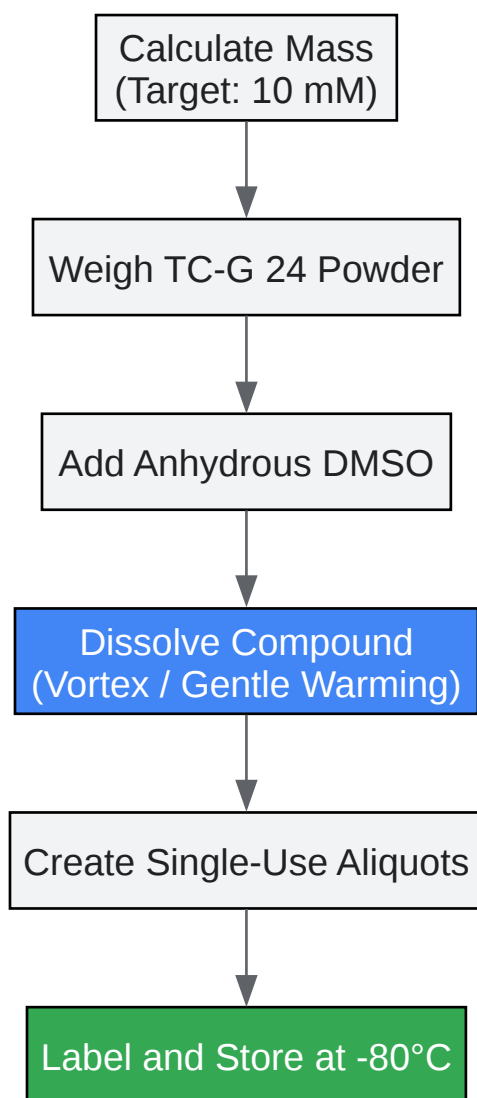
- **Determine Batch-Specific Molecular Weight:** Before proceeding, check the Certificate of Analysis (CoA) or the vial label for the batch-specific molecular weight. Use this value for the most accurate calculations.^{[2][3]} For this protocol, the theoretical molecular weight of 330.73 g/mol will be used.
- **Calculate Required Mass:** Use the following formula to calculate the mass of **TC-G 24** powder needed to prepare your desired volume of a 10 mM stock solution.
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Molarity (mM)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 330.73 \text{ g/mol} / 1000 = 3.3073 \text{ mg}$
- **Weigh the Compound:** Carefully weigh the calculated amount of **TC-G 24** powder using an analytical balance. Transfer the powder to a sterile microcentrifuge tube or vial.
- **Add Solvent:** Add the calculated volume of DMSO to the vial containing the **TC-G 24** powder. For the example above, add 1 mL of DMSO.

- Dissolve the Compound:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution to ensure all solid has dissolved.
 - If necessary, gently warm the solution in a water bath set to 30-40°C for 5-10 minutes to aid dissolution, followed by vortexing.[\[2\]](#)[\[3\]](#) Do not overheat.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Label and Store: Clearly label each aliquot with the compound name (**TC-G 24**), concentration (10 mM), solvent (DMSO), and date of preparation. Store the aliquots at -80°C for long-term stability (up to 6 months).[\[7\]](#)

Visualizations

4.1. Experimental Workflow

The following diagram illustrates the key steps for preparing the **TC-G 24** stock solution.

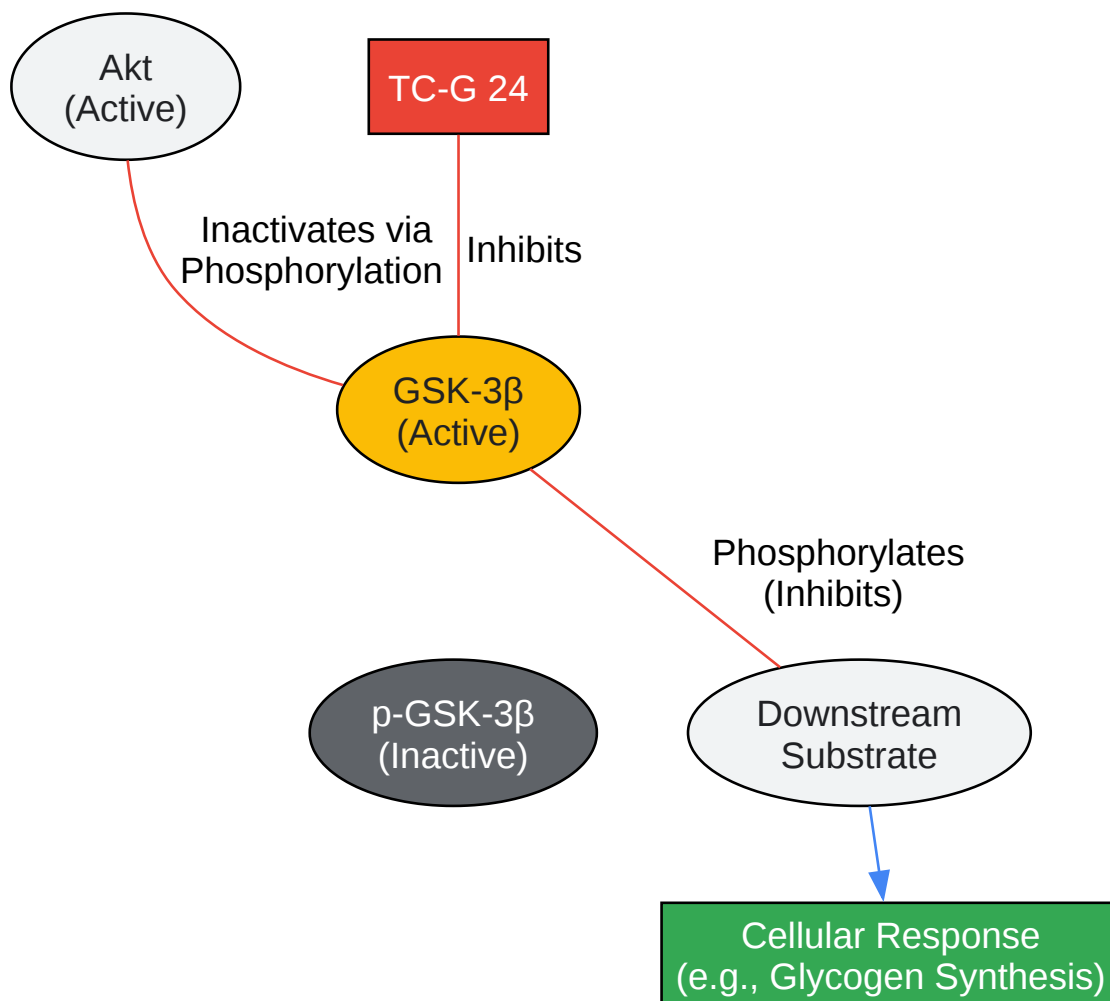


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Caption: Workflow for preparing **TC-G 24** stock solution.

4.2. Simplified GSK-3 β Signaling Pathway

This diagram shows a simplified signaling cascade where GSK-3 β is a key regulatory node and illustrates the inhibitory action of **TC-G 24**.



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